

Application Note: Quantitative Analysis of Fenhexamid and its Metabolites using LC-MS/MS

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Compound of Interest

Compound Name: *Fenhexamid-1-pentanoic acid*

Cat. No.: *B2821420*

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Introduction

Fenhexamid is a widely used hydroxyanilide fungicide effective against a range of fungal pathogens, particularly *Botrytis cinerea*, on fruits, vegetables, and ornamental plants. Understanding its metabolic fate in various matrices is crucial for food safety assessment and environmental monitoring. This application note provides a detailed protocol for the sensitive and selective quantification of fenhexamid and its primary metabolites, 4-hydroxy-fenhexamid and its glucuronide/glycoside conjugates, using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The methodology is based on a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction procedure, ensuring high recovery and reproducibility.

Materials and Methods

Reagents and Standards

- Fenhexamid (≥98% purity)
- 4-hydroxy-fenhexamid (analytical standard, if available)
- Acetonitrile (LC-MS grade)

- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium formate (LC-MS grade)
- Ultrapure water
- QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride, sodium citrate)
- Dispersive solid-phase extraction (d-SPE) sorbents (e.g., PSA, C18)

Instrumentation

- Liquid Chromatograph coupled to a triple quadrupole mass spectrometer (LC-MS/MS)
- High-speed centrifuge
- Homogenizer
- Vortex mixer
- Analytical balance

Experimental Protocols

Sample Preparation (QuEChERS Method)

- Homogenization: Homogenize 10-15 g of the sample (e.g., fruit, vegetable, soil) until a uniform consistency is achieved. For soil samples, ensure they are free of large debris.
- Extraction:
 - Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile.
 - Add the appropriate QuEChERS extraction salt packet.
 - Vortex vigorously for 1 minute.

- Centrifugation: Centrifuge the tube at $\geq 3000 \times g$ for 5 minutes.
- Dispersive SPE Cleanup:
 - Transfer an aliquot of the acetonitrile supernatant to a d-SPE tube containing PSA and C18 sorbents.
 - Vortex for 30 seconds.
 - Centrifuge at high speed for 2 minutes.
- Final Extract: Transfer the cleaned extract into an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Parameters

Liquid Chromatography:

Parameter	Condition
Column	C18 reverse-phase column (e.g., 100 x 2.1 mm, 1.8 μm)
Mobile Phase A	Water with 0.1% formic acid and 5 mM ammonium formate
Mobile Phase B	Methanol with 0.1% formic acid
Gradient	Start at 5% B, ramp to 95% B over 8 minutes, hold for 2 minutes, return to initial conditions and equilibrate for 3 minutes.
Flow Rate	0.3 mL/min
Injection Volume	5 μL
Column Temperature	40 $^{\circ}\text{C}$

Mass Spectrometry:

Parameter	Condition
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	3.5 kV
Source Temperature	150 °C
Desolvation Temperature	400 °C
Gas Flow Rates	Optimized for the specific instrument
Acquisition Mode	Multiple Reaction Monitoring (MRM)

Data Presentation

The following table summarizes the proposed MRM transitions for the quantification and confirmation of fenhexamid and its key metabolites. Note: The MRM transitions for the metabolites are proposed based on known fragmentation patterns and should be confirmed with analytical standards when available.

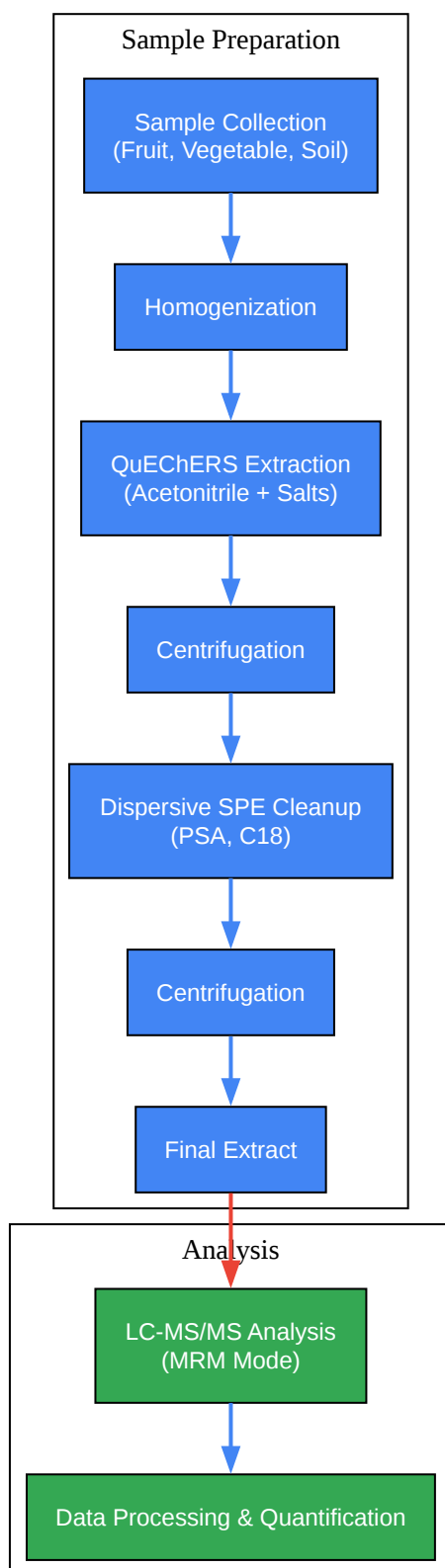
Analyte	Precursor Ion (m/z)	Product Ion (Quantifier) (m/z)	Product Ion (Qualifier) (m/z)	Collision Energy (eV) (Quantifier)	Collision Energy (eV) (Qualifier)
Fenhexamid	302.1	97.2[1]	55.3[2]	22[2]	38[2]
4-hydroxy-fenhexamid	318.1	274.1	97.2	Optimize (approx. 25-35)	Optimize (approx. 20-30)
Fenhexamid-glucuronide	478.1	302.1	97.2	Optimize (approx. 15-25)	Optimize (approx. 20-30)
Fenhexamid-glycoside	464.1	302.1	97.2	Optimize (approx. 15-25)	Optimize (approx. 20-30)

Method Validation

The analytical method should be validated according to the SANCO/12682/2019 guidelines, assessing for linearity, accuracy (recovery), precision (repeatability and reproducibility), limit of quantification (LOQ), and matrix effects.

Visualizations

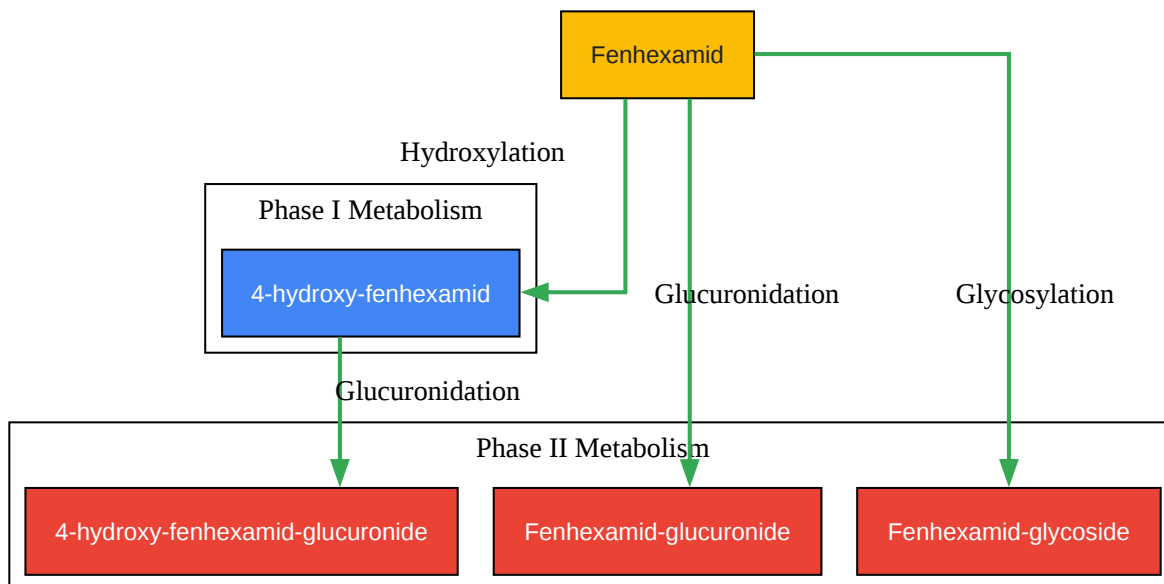
Experimental Workflow



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Caption: Experimental workflow for the quantification of Fenhexamid and its metabolites.

Fenhexamid Metabolic Pathway



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References

- 1. fao.org [fao.org]
- 2. eurl-pesticides.eu [eurl-pesticides.eu]
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